

Foundational Research on 2-Benzylideneheptan-1-ol: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Benzylideneheptan-1-ol-d5

Cat. No.: B12370216

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information on 2-Benzylideneheptan-1-ol. It is important to note that foundational research on this specific compound is limited. The information presented herein is for informational purposes only and should be supplemented with further experimental validation.

Introduction

2-Benzylideneheptan-1-ol, also known as α -pentylcinnamyl alcohol, is an aromatic organic compound classified as a cinnamyl alcohol.[1] It possesses a characteristic floral, jasmine-like scent and is primarily used as a fragrance ingredient in various consumer products, including soaps, detergents, beauty products, and perfumes.[2][3] While its application in the fragrance industry is established, its broader biological activities and potential therapeutic applications remain largely unexplored in publicly accessible scientific literature. This guide aims to provide a comprehensive overview of the existing knowledge on 2-Benzylideneheptan-1-ol, highlighting its chemical and physical properties, a proposed synthetic route, and safety information.

Chemical and Physical Properties

A summary of the known chemical and physical properties of 2-Benzylideneheptan-1-ol is presented in Table 1. This data is compiled from various chemical databases and supplier information.



Table 1: Chemical and Physical Properties of 2-Benzylideneheptan-1-ol

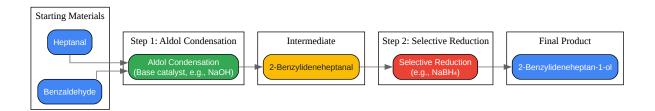
Property	Value	Source
Molecular Formula	C14H20O	[4]
Molecular Weight	204.31 g/mol	[5]
CAS Number	101-85-9	[4]
Appearance	Colorless to slightly yellow liquid	[6]
Odor	Light floral, jasmine	[1][3]
Boiling Point	331.3 ± 11.0 °C at 760 mmHg	[4]
Density	1.0 ± 0.1 g/cm ³	[4]
Flash Point	134.1 ± 15.1 °C	[4]
Water Solubility	0.03 g/L (predicted)	[1]
logP	4.18 (predicted)	[1]

Synthesis of 2-Benzylideneheptan-1-ol: A Proposed Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of 2-Benzylideneheptan-1-ol is not readily available in the literature, a plausible route can be devised based on general methods for the synthesis of α,β -unsaturated alcohols. One common method involves the reduction of the corresponding α,β -unsaturated aldehyde.

Proposed Synthesis: The synthesis of 2-Benzylideneheptan-1-ol can be envisioned as a two-step process starting from benzaldehyde and heptanal, as illustrated in the workflow diagram below. The initial step is an aldol condensation to form 2-benzylideneheptanal, followed by a selective reduction of the aldehyde group to the corresponding alcohol.





Click to download full resolution via product page

Figure 1: Proposed synthetic workflow for 2-Benzylideneheptan-1-ol.

Detailed Methodologies:

Step 1: Synthesis of 2-Benzylideneheptanal (Aldol Condensation)

- Reaction Setup: Equip a round-bottom flask with a magnetic stirrer and a dropping funnel.
- Reactant Mixture: To the flask, add an equimolar mixture of heptanal and benzaldehyde.
- Catalyst Addition: Slowly add a catalytic amount of a base, such as 10% aqueous sodium hydroxide, to the stirred mixture at room temperature.
- Reaction Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., 1 M HCl). Extract the organic layer with a suitable solvent (e.g., diethyl ether), wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Remove the solvent under reduced pressure. The crude 2-benzylideneheptanal can be purified by vacuum distillation.

Step 2: Synthesis of 2-Benzylideneheptan-1-ol (Selective Reduction)



- Reaction Setup: In a separate round-bottom flask equipped with a magnetic stirrer, dissolve the purified 2-benzylideneheptanal in a suitable solvent, such as methanol or ethanol.
- Reducing Agent Addition: Cool the solution in an ice bath and slowly add a reducing agent, such as sodium borohydride (NaBH₄), in small portions. The use of a selective reducing agent is crucial to avoid the reduction of the carbon-carbon double bond.
- Reaction Monitoring: Monitor the disappearance of the aldehyde by TLC.
- Work-up: After the reaction is complete, quench the reaction by the slow addition of water.
 Remove the alcohol solvent under reduced pressure.
- Extraction and Purification: Extract the aqueous residue with an organic solvent. Wash the combined organic layers, dry, and concentrate to yield the crude 2-benzylideneheptan-1-ol. Further purification can be achieved by column chromatography on silica gel.

Biological Activity and Signaling Pathways

As of the date of this document, there is no specific information available in the peer-reviewed scientific literature regarding the biological activities, mechanism of action, or associated signaling pathways of 2-Benzylideneheptan-1-ol. Its primary documented use is as a fragrance component.[2][3] Further research is required to elucidate any potential pharmacological effects.

Safety and Toxicology

Detailed toxicological data for 2-Benzylideneheptan-1-ol is not readily available. However, information for the related compound, 2-benzylideneheptanal (the precursor aldehyde), indicates that it may cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects.[1] General safety precautions for handling chemicals should be observed.

Table 2: Hazard Information for 2-Benzylideneheptanal



Hazard Statement	Classification
May cause an allergic skin reaction	Skin Sensitisation, Category 1
Very toxic to aquatic life with long lasting effects	Hazardous to the aquatic environment, chronic hazard

It is recommended to handle 2-Benzylideneheptan-1-ol in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses.

Conclusion

2-Benzylideneheptan-1-ol is a commercially significant fragrance ingredient with well-defined chemical and physical properties. However, a significant knowledge gap exists regarding its biological activity and potential for applications beyond the fragrance industry. The proposed synthetic pathway provides a viable method for its preparation in a laboratory setting, which can facilitate further investigation into its pharmacological properties. Future research should focus on screening for biological activities, elucidating potential mechanisms of action, and conducting comprehensive toxicological studies to fully characterize the profile of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemos.de [chemos.de]
- 2. chemotechnique.se [chemotechnique.se]
- 3. cosmeticsinfo.org [cosmeticsinfo.org]
- 4. prepchem.com [prepchem.com]
- 5. researchgate.net [researchgate.net]



- 6. 2-Pentylcinnamic alcohol | C14H20O | CID 5368491 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Foundational Research on 2-Benzylideneheptan-1-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370216#foundational-research-on-2-benzylideneheptan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com